

# 2-Methyl-4-propyloctane: An Overview of a Branched Alkane

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## Compound of Interest

Compound Name: 2-Methyl-4-propyloctane

Cat. No.: B14551760

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While specific industrial applications and detailed experimental protocols for **2-Methyl-4-propyloctane** are not readily available in publicly accessible scientific literature, this document provides a summary of its known chemical and physical properties. Additionally, general synthetic strategies applicable to the production of similar branched alkanes are outlined to provide a foundational understanding for researchers and scientists.

## Chemical and Physical Properties

**2-Methyl-4-propyloctane** is a branched alkane with the chemical formula  $C_{12}H_{26}$ .<sup>[1][2]</sup> Its structure and basic properties have been characterized, providing a baseline for potential future research and application development. The following table summarizes its key computed and estimated physical and chemical properties.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	[1][2]
Molecular Weight	170.335 g/mol	[1]
IUPAC Name	2-methyl-4-propyloctane	[2]
CAS Number	62184-33-2	[1][2]
Boiling Point (estimated)	191°C	[3][4]
Melting Point (estimated)	-50.8°C	[3][4]
Density (estimated)	0.7491 g/cm <sup>3</sup>	[3][4]
Refractive Index (estimated)	1.4202	[3][4]
LogP	4.639	[1]
SMILES	<chem>CCCCC(CCC)CC(C)C</chem>	[1][2]
InChIKey	FJPVBTBEYVNWCA-UHFFFAOYSA-N	[1][2]

## Potential Synthetic Approaches

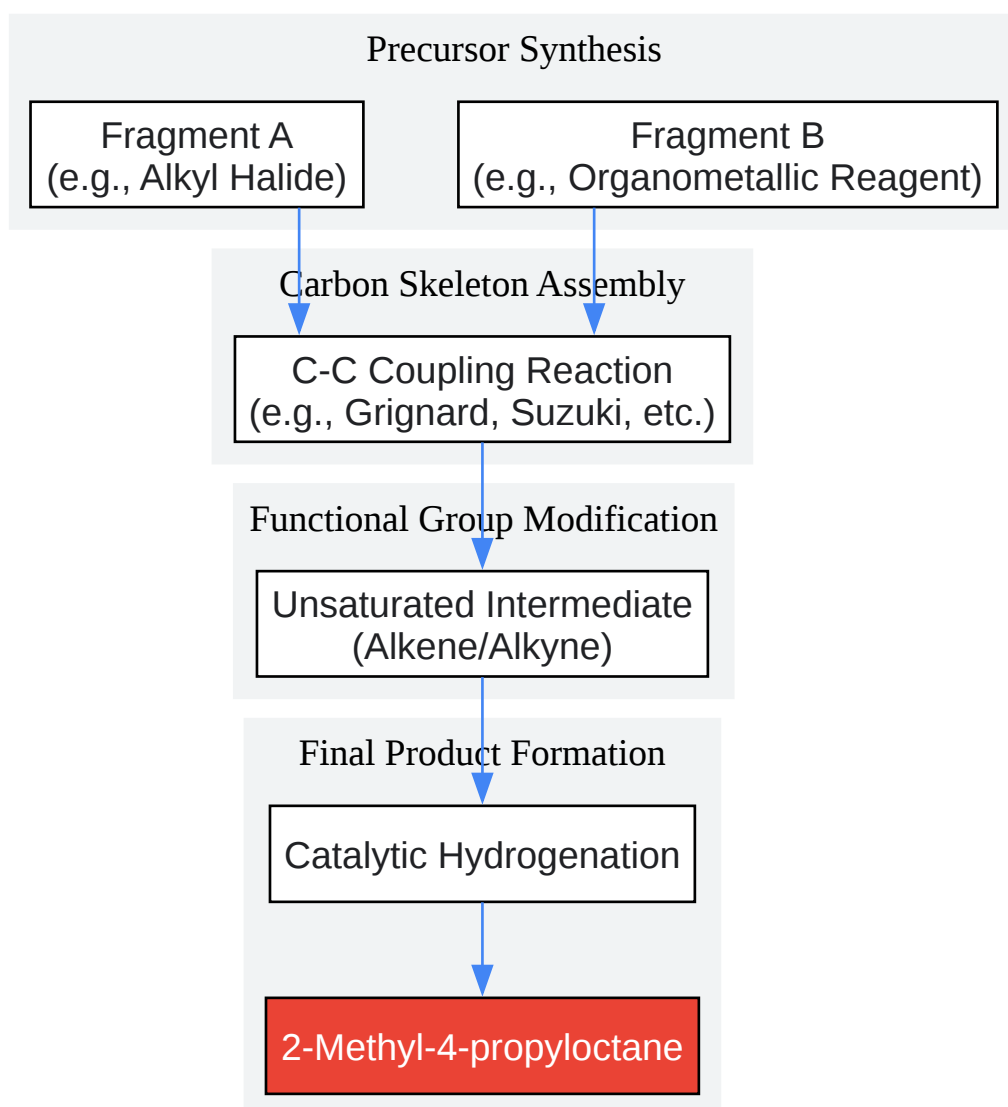
While specific, detailed protocols for the synthesis of **2-Methyl-4-propyloctane** are not documented in the provided information, general methodologies for the synthesis of structurally similar branched alkanes can be considered. These approaches typically involve the formation of the carbon skeleton followed by reduction to the corresponding alkane.

A plausible synthetic strategy could involve the catalytic hydrogenation of an unsaturated precursor, such as 3-methyl-4-propyloctene or 3-methyl-4-propyloctyne.[5] This method transfers the synthetic challenge to the creation of the unsaturated analog, which can often be assembled through established carbon-carbon bond-forming reactions.[5]

Alternatively, convergent strategies utilizing organometallic coupling reactions could be employed to construct the carbon backbone.[5] Methods like Corey-House, Negishi, or Kumada couplings could potentially be adapted to form the key carbon-carbon bonds in the **2-**

**Methyl-4-propyloctane** structure.[5] The success of these routes would be contingent on the availability and synthesis of the appropriate precursor fragments.[5]

The following diagram illustrates a generalized logical workflow for the synthesis of a branched alkane like **2-Methyl-4-propyloctane**, starting from simpler precursors.



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Caption: Generalized synthetic workflow for a branched alkane.

## Applications and Future Directions

Currently, there is no specific information available regarding the industrial applications of **2-Methyl-4-propyloctane** in sectors such as drug development, materials science, or as a specialty chemical. The provided data focuses solely on its chemical identity and basic properties.[1][2][3][4] A related compound, 2-methyl-4-propyl-1,3-oxathiane, is noted for its use in the production of the anti-epileptic drug phenytoin and as a flavor agent, chemical intermediate, and cleaning agent.[6] However, it is crucial to emphasize that this is a different molecule, and its applications cannot be directly attributed to **2-Methyl-4-propyloctane**.

For researchers, scientists, and drug development professionals, **2-Methyl-4-propyloctane** represents a largely unexplored molecule. Future research could focus on:

- **Detailed Synthesis and Characterization:** Developing and optimizing a specific, high-yield synthesis protocol for **2-Methyl-4-propyloctane** and thoroughly characterizing its physical, chemical, and toxicological properties.
- **Exploration of Physicochemical Properties:** Investigating properties relevant to industrial applications, such as solvency, viscosity, and thermal stability.
- **Biological Screening:** In the context of drug development, initial in-vitro screening could be conducted to identify any potential biological activity, although there is currently no basis to suggest any specific therapeutic utility.

In conclusion, while the foundational chemical data for **2-Methyl-4-propyloctane** is available, its potential for industrial application remains to be discovered. The information presented here serves as a starting point for any future investigation into this particular branched alkane.

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